

7-Chloro-5-nitrobenzo[d]oxazole proper disposal procedures

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Compound of Interest

Compound Name: 7-Chloro-5-nitrobenzo[d]oxazole

Cat. No.: B11810163

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Executive Safety Summary: Immediate Action Required

Status:HAZARDOUS / HALOGENATED ORGANIC WASTE Immediate Directive: Do NOT dispose of **7-Chloro-5-nitrobenzo[d]oxazole** (CAS: 133225-36-2) via municipal drains, trash, or non-halogenated waste streams. This compound requires high-temperature incineration with acid gas scrubbing due to its chlorine content and nitrogen oxide (

) generation potential.

Critical Hazards (GHS):

- Acute Toxicity (Oral): Harmful if swallowed (H302).
- Irritant: Causes skin (H315), eye (H319), and respiratory (H335) irritation.[1][2]
- Reactivity: Thermal decomposition releases toxic Hydrogen Chloride (HCl), Phosgene, and Nitrogen Oxides.

Chemical Profile & Waste Classification

To ensure compliance and safety, you must understand the chemical logic dictating the disposal method.

Parameter	Data	Operational Implication
CAS Number	133225-36-2	Use for waste manifest verification.
Molecular Formula		Halogenated: Requires specific incineration protocols.
Functional Groups	Nitro (), Chloro (), Benzoxazole	Oxidizer/Reducer Sensitivity: Keep away from strong bases and reducing agents. [3]
Physical State	Solid (typically powder)	Dust control is critical during transfer.
Waste Stream	Halogenated Organic	MUST be segregated from non-halogenated solvents. [4] [5]

Scientific Rationale for Segregation: The presence of the Chlorine atom on the benzoxazole ring necessitates segregation from non-halogenated waste. Incineration of halogenated compounds requires higher temperatures (

) and specific flue gas cleaning systems to neutralize the resulting Hydrogen Chloride (HCl) gas and prevent the formation of dioxins. Mixing this with general organic waste can damage standard incinerators and violate EPA/RCRA compliance.

Pre-Disposal Handling & Packaging Protocol

Objective: Prepare the compound for transfer without exposure or environmental release.

Step 1: Personal Protective Equipment (PPE)[\[6\]](#)

- Respiratory: NIOSH-approved N95 (minimum) or P100 respirator if handling neat powder outside a fume hood.

- Skin: Nitrile gloves (Double gloving recommended; 0.11 mm thickness minimum).
- Eyes: Chemical safety goggles.[3][6] Safety glasses are insufficient for powder handling due to airborne particulate risks.

Step 2: Waste Container Selection

- Solid Waste: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a glass amber jar with a Teflon-lined screw cap.
- Liquid Waste (Solutions): Use a dedicated "Halogenated Organic Waste" carboy (HDPE or Glass).
- Compatibility Warning: DO NOT use metal containers. The potential hydrolysis of the compound can release acidic byproducts that corrode metal.

Step 3: Labeling (RCRA Compliance)

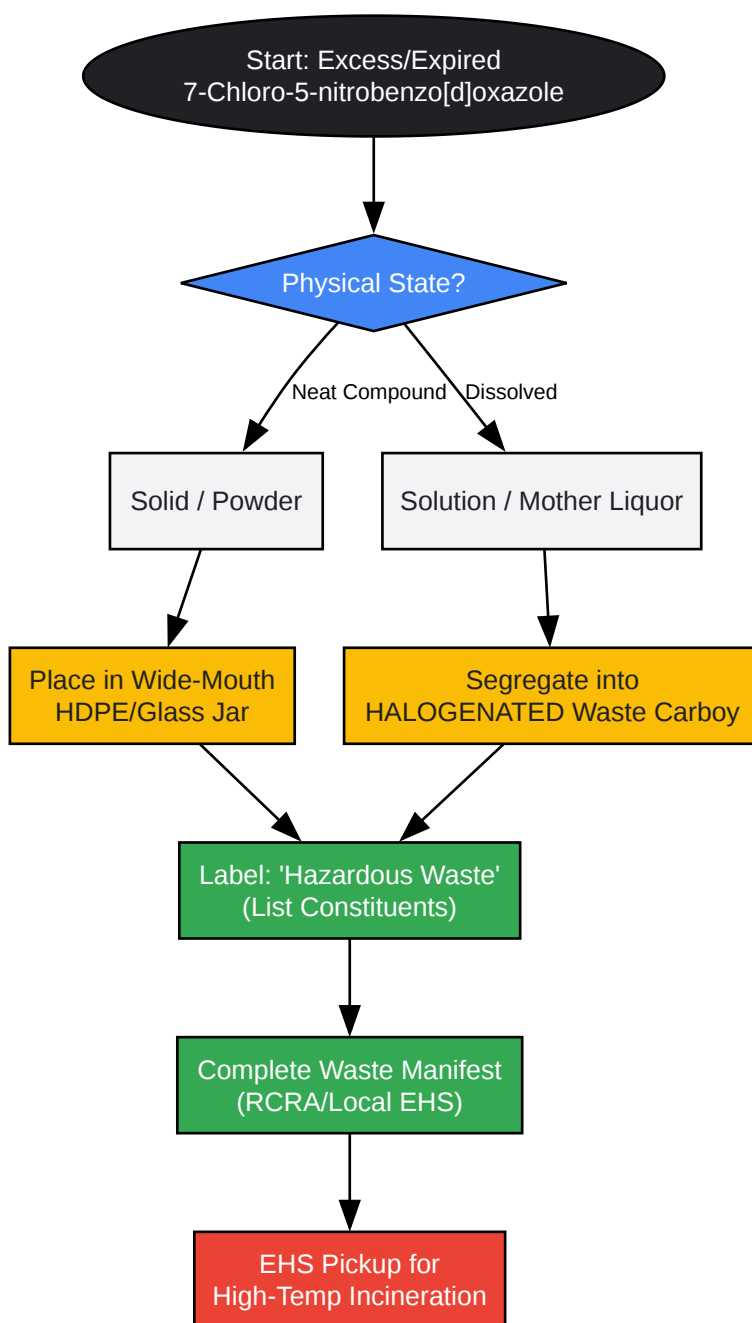
Every container must be labeled before waste is added.

- Label Text: "HAZARDOUS WASTE - Halogenated Organic."
- Constituents: Explicitly list "**7-Chloro-5-nitrobenzo[d]oxazole**."
- Hazard Checkboxes: Mark "Toxic" and "Irritant."

Disposal Workflows

The following diagrams illustrate the decision logic for disposing of pure stock versus reaction mixtures.

Workflow A: Pure Substance (Expired/Excess Stock)[8]



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Figure 1: Decision tree for the safe disposal of **7-Chloro-5-nitrobenzo[d]oxazole** based on physical state.

Emergency Response: Spill Cleanup

Scenario: You have spilled 5g of solid powder on the benchtop.

- Evacuate & Ventilate: Alert nearby personnel. Ensure the fume hood is active.
- PPE Upgrade: Don double nitrile gloves and a respirator if dust is airborne.
- Containment (Dry Spill):
 - Do NOT sweep dry dust (creates aerosols).
 - Cover the spill with a damp paper towel (water or ethanol) to suppress dust.
 - Scoop the damp material into the solid waste container.
- Containment (Wet Spill/Solution):
 - Absorb with an inert material (Vermiculite, Sand, or Universal Absorbent Pads).
 - Avoid: Do not use combustible materials like sawdust (potential reaction with nitro group).
- Decontamination: Wipe the surface with a soap/water solution, followed by ethanol. Dispose of all cleanup materials as Halogenated Hazardous Waste.

References

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